

# Application Notes and Protocols for UNC6934 and its Negative Control UNC7145

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: UNC6934

Cat. No.: B15588771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**UNC6934** is a potent and selective chemical probe that targets the N-terminal PWWP domain of the histone methyltransferase NSD2 (Nuclear Receptor Binding SET Domain Protein 2), also known as MMSET or WHSC1.[1][2][3] NSD2 is the primary enzyme responsible for histone H3 lysine 36 dimethylation (H3K36me2), a key epigenetic mark associated with active gene transcription.[1][4] **UNC6934** competitively binds to the H3K36me2 binding pocket of the NSD2 PWWP1 domain, thereby antagonizing its interaction with nucleosomes.[1][5][6] A key cellular consequence of **UNC6934** treatment is the relocalization of NSD2 from the chromatin to the nucleolus.[1][3]

UNC7145 is a structurally related, inactive analog of **UNC6934** and serves as an ideal negative control for experiments.[1][2][7] The only structural difference is the replacement of a cyclopropyl group in **UNC6934** with an isopropyl group in UNC7145, which ablates its binding to the NSD2 PWWP1 domain.[5] The use of UNC7145 alongside **UNC6934** is critical for distinguishing on-target effects from potential off-target or compound-specific artifacts.

These application notes provide detailed protocols for utilizing **UNC6934** and UNC7145 in cell-based assays to study NSD2 biology and function.

## Data Presentation

## Table 1: In Vitro and Cellular Activity of UNC6934 and UNC7145

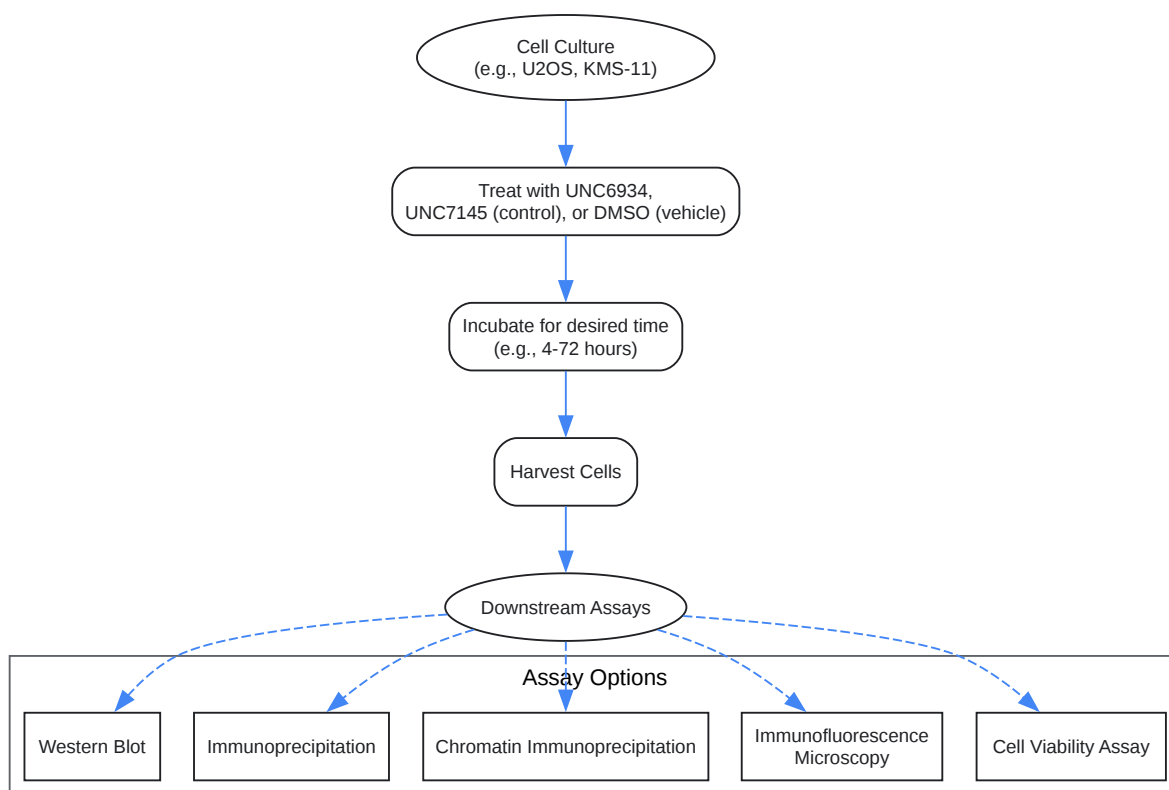
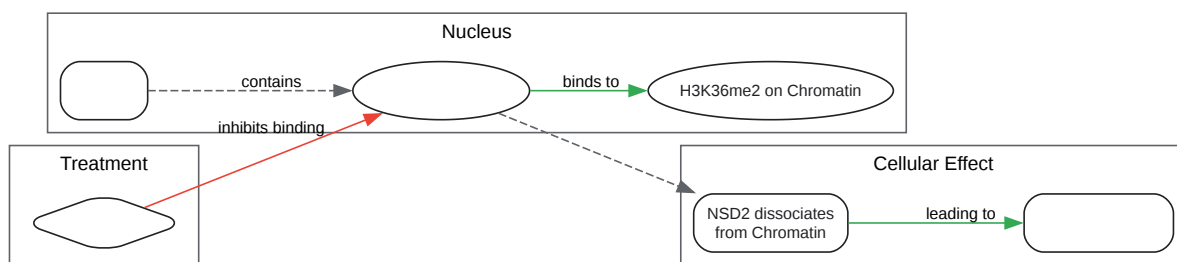
Parameter	UNC6934	UNC7145	Assay Type	Notes
Binding Affinity (Kd)	80 ± 18 nM[2]	Inactive[2]	Surface Plasmon Resonance (SPR)	Direct binding to NSD2-PWWP1 domain.
Biochemical IC50	104 ± 13 nM[7]	> 20 µM[5]	AlphaScreen	Inhibition of NSD2-PWWP1 binding to H3K36me2 nucleosomes.
Cellular EC50	1.23 ± 0.25 µM[7]	Inactive[7]	NanoBRET (U2OS cells)	Disruption of NSD2-PWWP1 interaction with histone H3.3 in live cells.
Cellular Target Engagement	Selective for NSD2[7]	No significant protein displacement[7]	Chemical Proteomics (KMS-11 lysates)	UNC6934 selectively pulls down NSD2.

## Table 2: Selectivity Profile of UNC6934 and UNC7145

Target Family	UNC6934	UNC7145	Assay Type	Notes
PWWP Domains	Selective for NSD2-PWWP1 over 15 other human PWWP domains[7][8]	Inactive against all tested PWWP domains[7]	Differential Scanning Fluorimetry (DSF)	Tested at 100 $\mu$ M.
Methyltransferases	No inhibition of 33 tested methyltransferases, including NSD1, NSD2, NSD3, and SETD2[7][8]	Inactive against all tested methyltransferases[7]	Radiometric Assay	Tested at 1 and 10 $\mu$ M.
CNS Receptors/Transporters	$K_i = 1.4 \pm 0.8 \mu$ M for serotonin transporter[7][8]	Not reported	Radioligand Binding Assay	Profiled against a panel of 90 targets.

## Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **UNC6934** and a general experimental workflow for its use.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. UNC6934 | Structural Genomics Consortium [thesgc.org]
- 3. selleckchem.com [selleckchem.com]
- 4. A chemical probe targeting the PWWP domain alters NSD2 nucleolar localization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. rcsb.org [rcsb.org]
- 7. A chemical probe targeting the PWWP domain alters NSD2 nucleolar localization - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Probe UNC6934 | Chemical Probes Portal [chemicalprobes.org]
- To cite this document: BenchChem. [Application Notes and Protocols for UNC6934 and its Negative Control UNC7145]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588771#experimental-design-using-unc6934-and-unc7145-negative-control]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)